

# Application Notes and Protocols for Morpholine-4-carboximidamide Hydrobromide

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## Compound of Interest

Compound Name: *Morpholine-4-carboximidamide  
Hydrobromide*

Cat. No.: *B128917*

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These application notes provide detailed procedures for the safe handling, storage, and use of **Morpholine-4-carboximidamide hydrobromide** (CAS No. 157415-17-3). Adherence to these guidelines is crucial to ensure the integrity of the compound and the safety of laboratory personnel.

## Product Information and Physical Properties

**Morpholine-4-carboximidamide hydrobromide** is a guanidinylation agent commonly used as an intermediate in pharmaceutical and chemical synthesis.[1][2] It is a white to pale cream solid, available as crystals or powder.[3]

Table 1: Physicochemical Properties of **Morpholine-4-carboximidamide Hydrobromide**

Property	Value	Reference
CAS Number	157415-17-3	[4]
Molecular Formula	C <sub>5</sub> H <sub>12</sub> BrN <sub>3</sub> O	[4]
Molecular Weight	210.08 g/mol	[5]
Melting Point	~155°C to 165°C	[4]
Appearance	White to pale cream crystals or powder	[3][6]
Purity	≥97.5% to ≤102.5% (Titration)	[3]
Solubility	Soluble in water	[4]
Sensitivity	Hygroscopic	[4]

## Safety, Handling, and Personal Protective Equipment (PPE)

### 2.1 Hazard Identification

**Morpholine-4-carboximidamide hydrobromide** is classified as hazardous. It is harmful if swallowed, causes skin irritation, and serious eye irritation, and may cause respiratory irritation. [4]

### 2.2 Recommended Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber). Inspect gloves before use.
- Skin and Body Protection: Wear a laboratory coat, and ensure skin is not exposed.
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If dust is generated, a NIOSH-approved respirator is recommended.

## 2.3 Handling Procedures

- Handle in accordance with good industrial hygiene and safety practices.
- Avoid contact with skin, eyes, and clothing.
- Avoid dust formation.
- Use only in a chemical fume hood.
- Keep away from heat, sparks, and open flames.
- Wash hands thoroughly after handling.

## Storage Procedures

Proper storage is critical to maintain the stability and purity of **Morpholine-4-carboximidamide hydrobromide**.

- General Storage: Store in a cool, dry, and well-ventilated place.[\[7\]](#)
- Container: Keep the container tightly closed.
- Long-Term Storage: For long-term stability, it is recommended to store the compound under an inert atmosphere (e.g., argon or nitrogen) at room temperature, given its hygroscopic nature.[\[5\]](#)[\[8\]](#)
- Incompatible Materials: Store away from strong oxidizing agents.

## Experimental Protocols

**Morpholine-4-carboximidamide hydrobromide** is a guanidinylation agent used to introduce a guanidine functional group onto primary and secondary amines. The following is a general protocol for a direct guanidinylation reaction in solution.

Protocol: Guanidinylation of a Primary Amine

Objective: To synthesize a guanidine-containing compound from a primary amine using **Morpholine-4-carboximidamide hydrobromide**.

Materials:

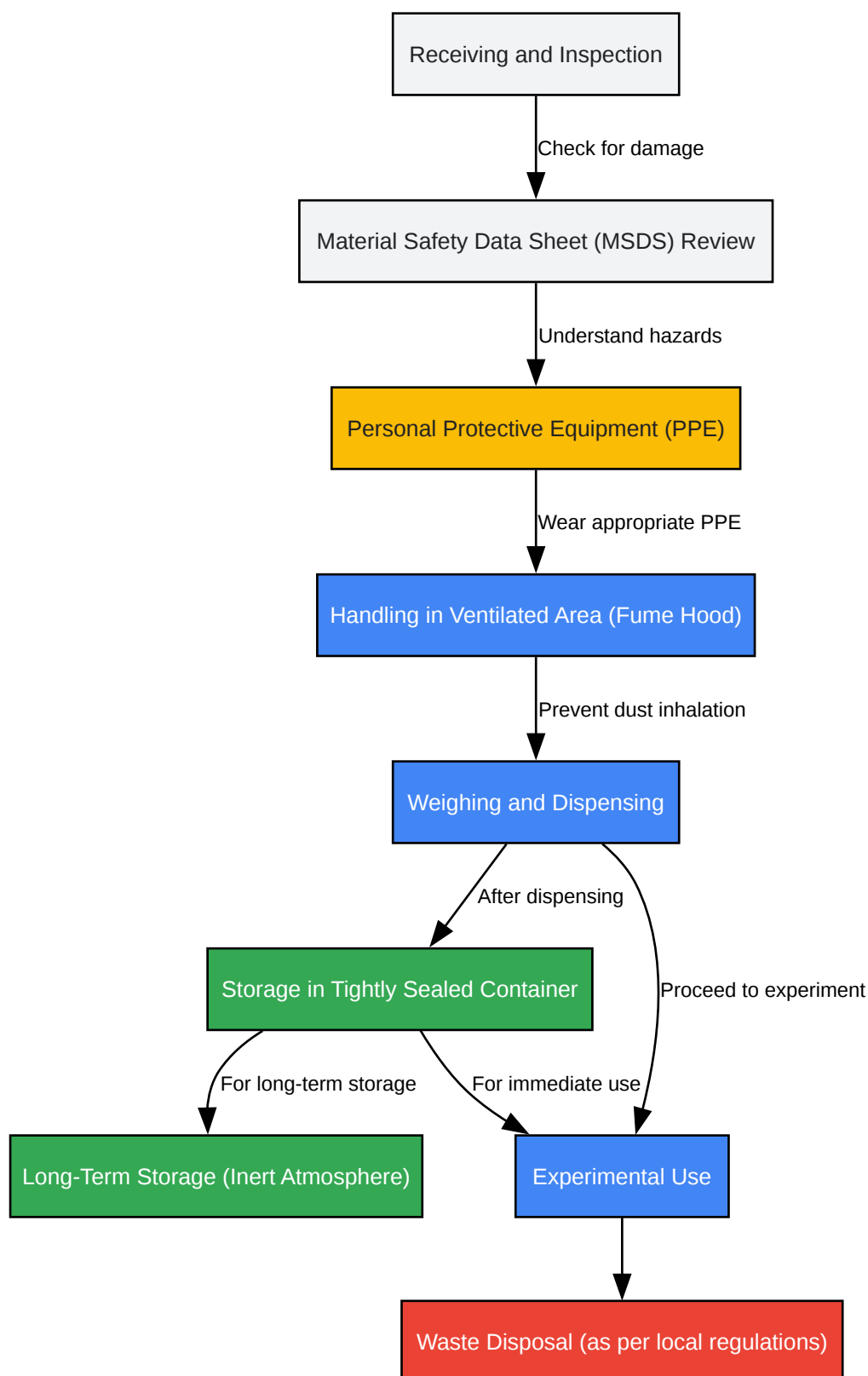
- **Morpholine-4-carboximidamide hydrobromide**
- Primary amine substrate
- Anhydrous solvent (e.g., Dichloromethane (DCM), Tetrahydrofuran (THF), or Acetonitrile)
- Base (e.g., Triethylamine (TEA) or Diisopropylethylamine (DIPEA))
- Stir plate and magnetic stir bar
- Round-bottom flask and condenser (if heating is required)
- Inert gas supply (Nitrogen or Argon)
- Standard work-up and purification supplies (e.g., separatory funnel, rotary evaporator, silica gel for column chromatography)

Procedure:

- **Reaction Setup:** In a dry round-bottom flask under an inert atmosphere, dissolve the primary amine substrate (1.0 equivalent) in the chosen anhydrous solvent.
- **Addition of Base:** Add the base (2.0-3.0 equivalents) to the reaction mixture and stir for 5-10 minutes.
- **Addition of Guanidinylation Agent:** Slowly add **Morpholine-4-carboximidamide hydrobromide** (1.1-1.5 equivalents) to the stirring solution.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). Gentle heating may be required for less reactive amines.

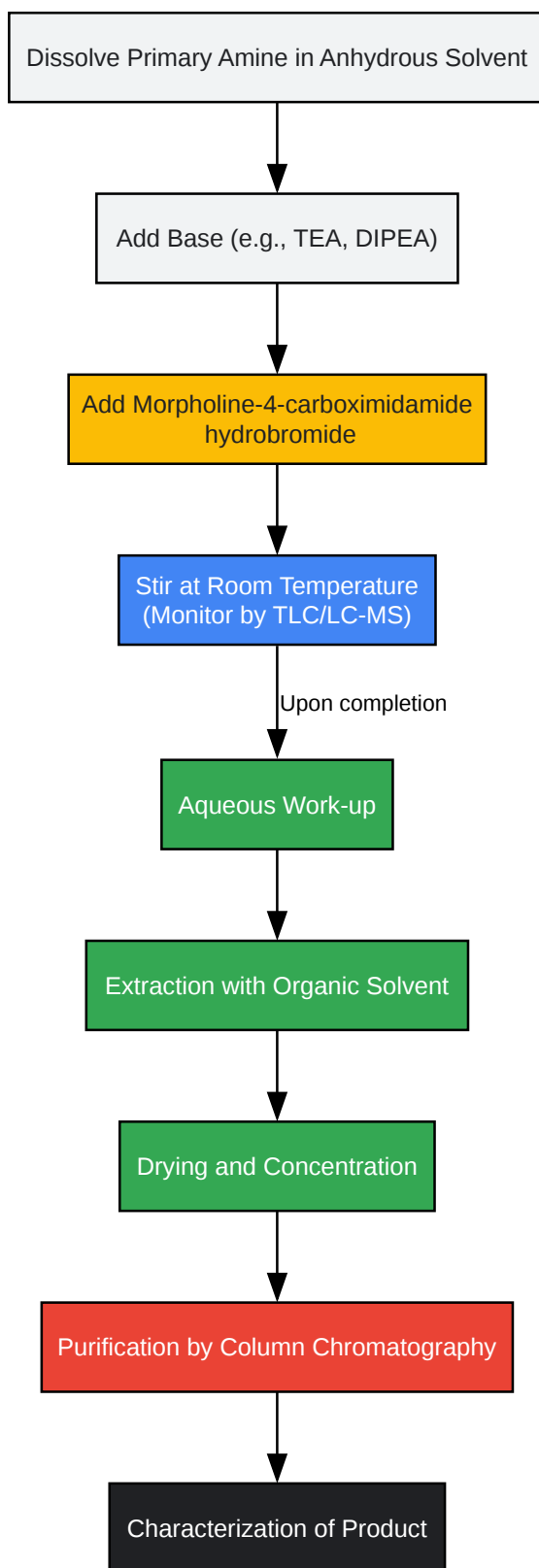
- **Work-up:** Once the reaction is complete, quench the reaction with water or a saturated aqueous solution of sodium bicarbonate. Extract the aqueous layer with an appropriate organic solvent (e.g., ethyl acetate).
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

## Visualizations



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Caption: Workflow for Safe Handling and Storage.



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Caption: Experimental Workflow for Guanidinylation.

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